

Hesperadin solubility issues DMSO concentration optimization

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Compound Focus: Hesperadin

CAS No.: 422513-13-1

Cat. No.: S548703

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Hesperidin Solubility Data

Solvent	Solubility	Temperature	Notes / Source
DMSO	100 mg/mL (163.78 mM)	Not specified	Research-grade supplier data [1]
DMSO	107 mg/mL (175.24 mM)	Not specified	Research-grade supplier data (different batch) [1]
Water	2.25 ± 0.09 µg/mL	Room Temperature	Shake-flask method [2]
Water	Insoluble	Not specified	Research-grade supplier data [1]

Solubility Enhancement Strategies and Protocols

Beyond simple DMSO dissolution, several advanced methodologies can significantly improve hesperidin's solubility for experimental use.

- **Nanoparticle Synthesis via Antisolvent Recrystallization:** This technique can reduce hesperidin particle size to a mean of **72.24 nm**, creating nanoparticles with an **in vitro absorption rate 5.63 times higher** than raw powder [3].
 - **Solvent System:** Use DMSO as the solvent and deionized water as the antisolvent [3].
 - **Optimal Parameters** [3]:
 - Hesperidin solution concentration: **60.26 mg/mL** in DMSO
 - Antisolvent-to-solvent volume ratio: **6.93:1** (water:DMSO)
 - Homogenization speed: **8257 rpm**
 - Homogenization time: **3.15 minutes**
 - **Procedure:** Slowly add the DMSO-hesperidin solution to the water under intense, dual-direction homogenization to precipitate ultrafine particles. Filter and dry the resulting nanoparticles [3].
- **Encapsulation in ZIF-8 Metal-Organic Framework:** This porous carrier is ideal for gastric-targeted delivery, as it degrades in acidic environments to release its payload [2].
 - **Synthesis:** Add a solution of hesperidin in DMSO to a 2-methylimidazole solution, then add a zinc sulfate solution. A white-yellowish suspension of H@ZIF-8 forms within 24 hours [2].
 - **Characterization:** Successful encapsulation is confirmed via ATR-FT-IR, TGA, XRD, and SEM [2].
 - **Release Profile:** The system shows a **faster and more pronounced release at pH 1.0** (simulating gastric conditions) driven by the degradation of the ZIF-8 structure [2].
- **Formulation as a Microemulsion:** A nanocarrier system with a mixture of sesame and orange oil, Tween 80 (surfactant), and Solutol HS15 (cosurfactant) can significantly enhance solubility and dissolution rate [4].

Frequently Asked Questions

Q1: Why is my hesperidin precipitating out of my aqueous buffer solution? This is expected due to hesperidin's inherently low aqueous solubility. When a concentrated DMSO stock solution is diluted into an aqueous buffer, the compound rapidly precipitates. Using a solubility-enhanced formulation like nanoparticles or a microemulsion is recommended for aqueous experiments [2] [3] [4].

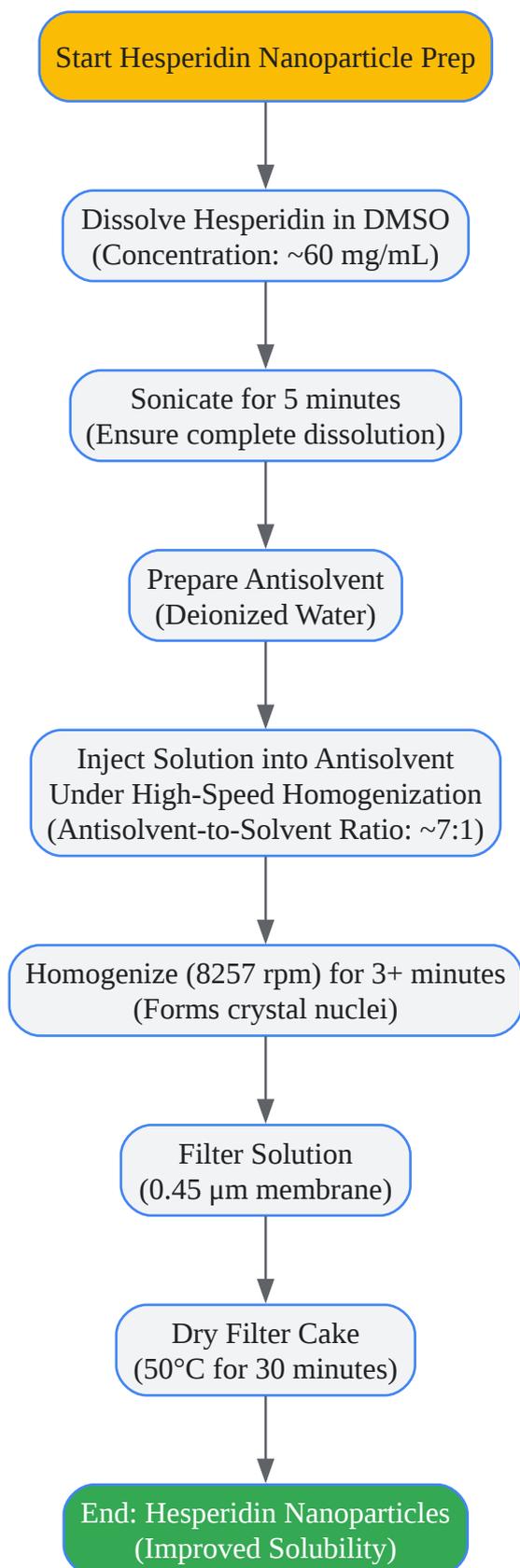
Q2: What is the maximum recommended DMSO concentration for my in vitro assays? While hesperidin is highly soluble in pure DMSO, the final DMSO concentration in cell culture is the critical

factor. It is generally recommended to keep the final DMSO concentration **below 0.5% (v/v)** for most cell lines to avoid cytotoxicity. Always include a vehicle control with the same DMSO concentration in your experiments [5].

Q3: Are there any green solvent alternatives to DMSO for hesperidin? Yes, research shows that **Acidic Deep Eutectic Solvents (DESs)**, such as those based on choline chloride mixed with lactic acid or citric acid, are effective green solvents for solubilizing hesperidin. These can be viable alternatives for certain applications like extraction [6].

Experimental Workflow: Preparing Hesperidin Nanoparticles

The following chart outlines the key steps for creating hesperidin nanoparticles using the antisolvent recrystallization method, which can significantly improve solubility for your experiments.



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